

25-Hydroxycholesterol-d6 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 25-Hydroxycholesterol-d6

Cat. No.: B568851

[Get Quote](#)

An In-depth Technical Guide to 25-Hydroxycholesterol-d6

This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **25-Hydroxycholesterol-d6**. It is intended for researchers, scientists, and professionals in drug development who are utilizing this isotopically labeled oxysterol.

Chemical Identity and Properties

25-Hydroxycholesterol-d6 is the deuterium-labeled form of 25-hydroxycholesterol (25-HC), an important oxysterol derived from cholesterol. The six deuterium atoms are located at positions 26 and 27 of the cholesterol side chain.^[1] This labeling makes it an ideal internal standard for the quantification of endogenous 25-HC in biological samples using mass spectrometry.^{[2][3]}

Chemical Structure

The chemical structure of **25-Hydroxycholesterol-d6** is identical to that of 25-hydroxycholesterol, with the exception of the six hydrogen atoms on carbons 26 and 27 being replaced by deuterium.

Physicochemical Properties

The key physicochemical properties of **25-Hydroxycholesterol-d6** are summarized in the table below.

Property	Value	References
IUPAC Name	(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-7,7,7-trideuterio-6-hydroxy-6-(trideuteriomethyl)heptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol	[4]
Synonyms	Cholest-5-ene-26,26,26,27,27,27-d6-3β,25-diol, 25-OHC-d6	[3][4]
CAS Number	88247-69-2	[2][4][5]
Molecular Formula	C ₂₇ H ₄₀ D ₆ O ₂	[2][5]
Molecular Weight	408.69 g/mol	[3][5]
Appearance	White to off-white solid	[3]
Purity	>95% (HPLC), ≥99% deuterated forms (d1-d6)	[2][5]
Storage Conditions	-20°C	[2][5]
Shipping Conditions	Ambient or on wet ice	[2][5]

Solubility

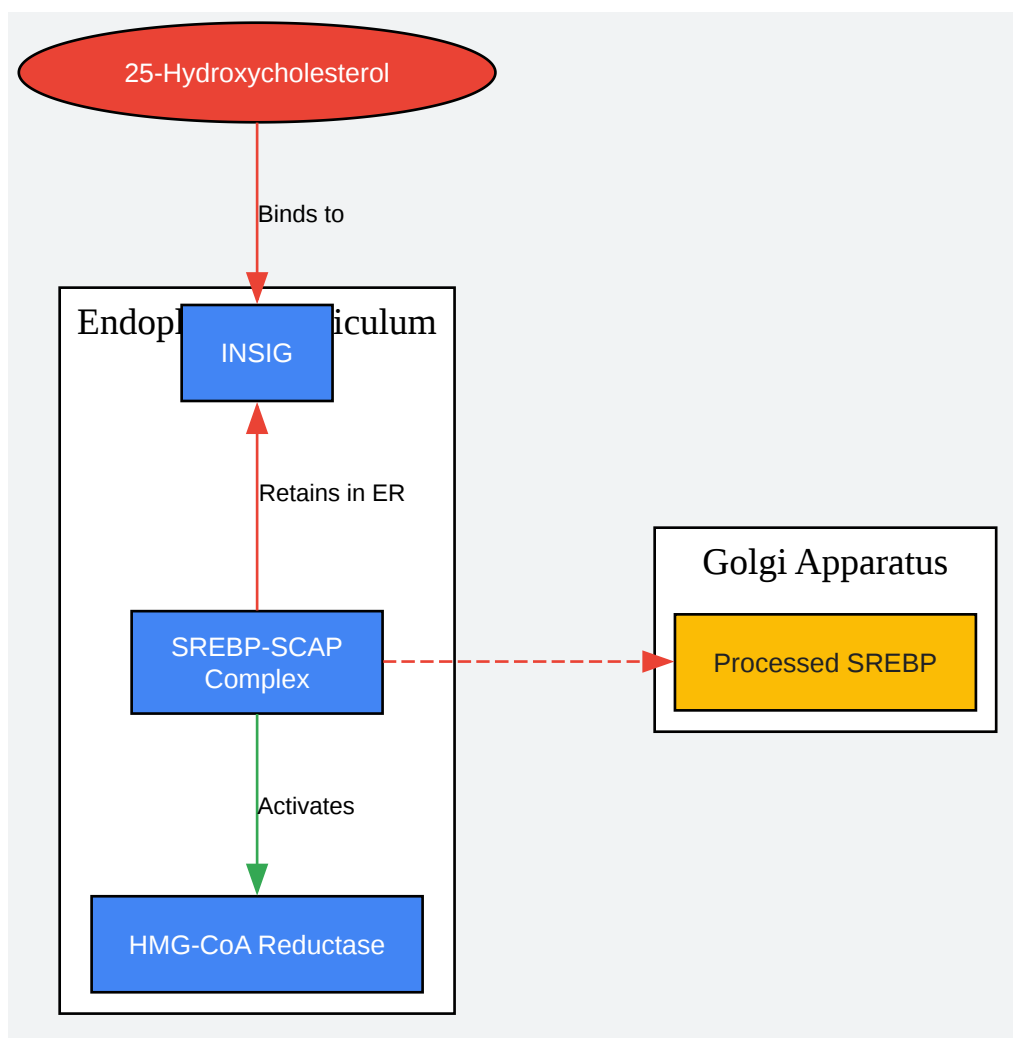
Solvent	Solubility	References
Dimethylformamide (DMF)	2 mg/mL	[1][2]
Dimethyl sulfoxide (DMSO)	100 µg/mL	[1][2]
Ethanol	20 mg/mL	[1][2]
Ethanol:PBS (pH 7.2) (1:2)	500 µg/mL	[1][2]

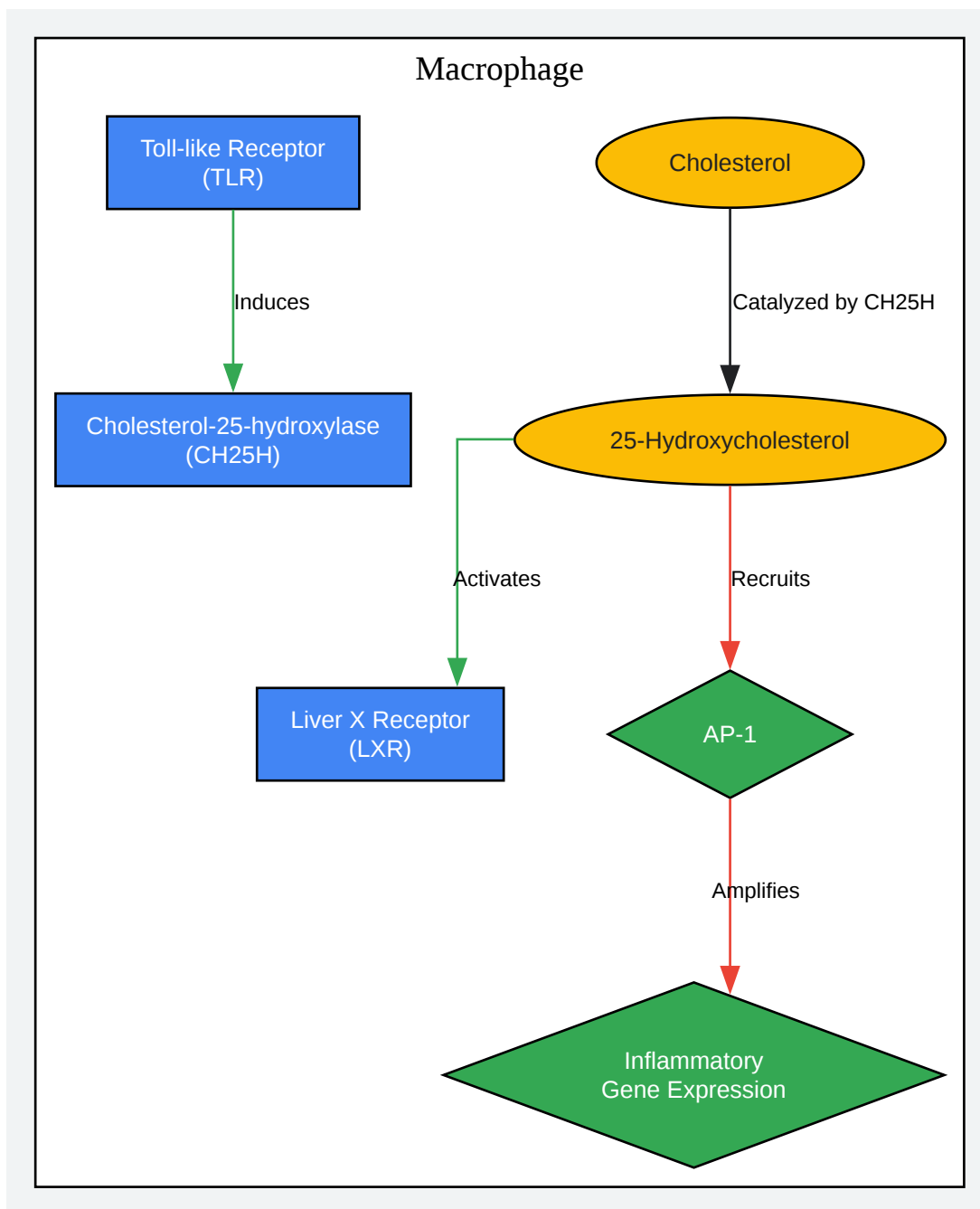
Biological Significance and Signaling Pathways

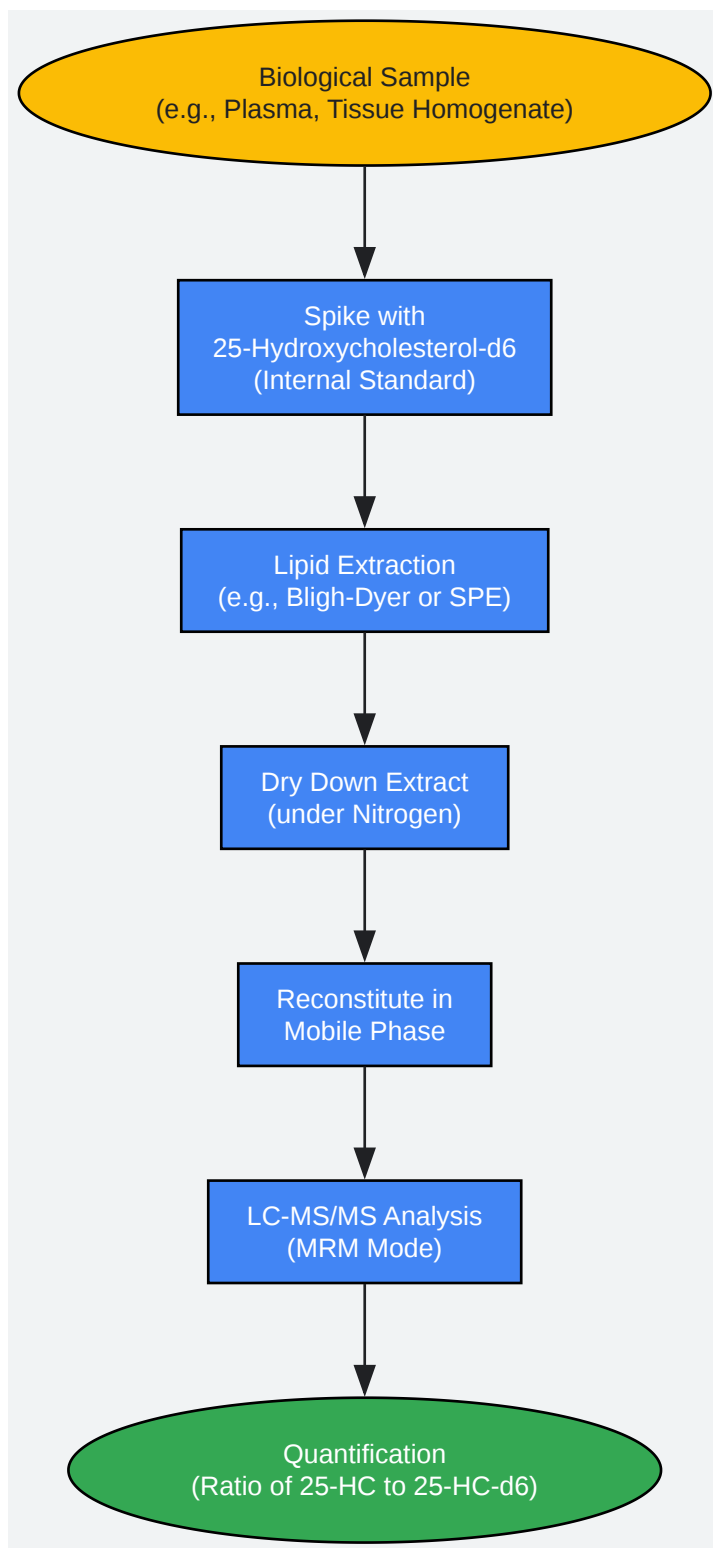
25-Hydroxycholesterol, the non-deuterated analogue, is a bioactive lipid that plays a crucial role in various physiological and pathological processes. It is produced from cholesterol by the enzyme cholesterol-25-hydroxylase (CH25H), which is an interferon-stimulated gene.[6][7] Its production is often induced by inflammation or infection.[2] 25-HC is a key regulator of cholesterol homeostasis, immune responses, and inflammation.[6][7]

Regulation of Cholesterol Homeostasis

25-HC is a potent suppressor of cholesterol synthesis. It acts by binding to the insulin-induced gene (INSIG) proteins, which in turn retain the sterol regulatory element-binding protein (SREBP) cleavage-activating protein (SCAP)/SREBP complex in the endoplasmic reticulum, preventing its transport to the Golgi.[2] This inhibition of SREBP processing leads to a downregulation of genes involved in cholesterol biosynthesis.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 25-hydroxy Cholesterol-d6 | CAS 88247-69-2 | Cayman Chemical | Biomol.com [biomol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 25-Hydroxy Cholesterol-d6 | LGC Standards [lgcstandards.com]
- 5. sussex-research.com [sussex-research.com]
- 6. Frontiers | 25-hydroxycholesterol: an integrator of antiviral ability and signaling [frontiersin.org]
- 7. 25-hydroxycholesterol: an integrator of antiviral ability and signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [25-Hydroxycholesterol-d6 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568851#25-hydroxycholesterol-d6-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com